

YPD-29B as a potent PD-L1 inhibitor

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Compound of Interest

Compound Name: *Immh-010 maleate*

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An In-depth Technical Guide to YPD-29B: A Potent Small-Molecule PD-L1 Inhibitor

Introduction

YPD-29B is a novel, potent, and specific small-molecule inhibitor of Programmed Cell Death Ligand 1 (PD-L1).[1] As the active metabolite of the orally bioavailable prodrug YPD-30 (also known as IMM-010), YPD-29B represents a promising advancement in cancer immunotherapy, offering an alternative to monoclonal antibody-based treatments.[2][3][4] This document provides a comprehensive technical overview of YPD-29B, detailing its mechanism of action, binding kinetics, cellular activity, and the experimental protocols used for its characterization. It is intended for researchers, scientists, and professionals in the field of drug development.

Core Mechanism of Action

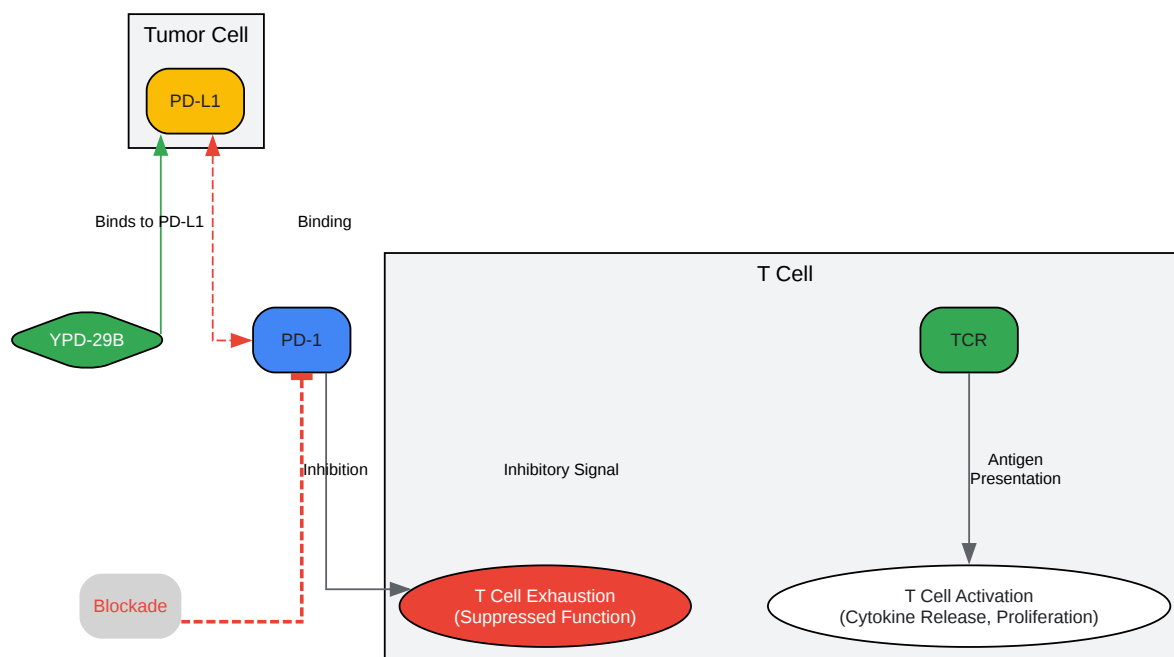
The PD-1/PD-L1 axis is a critical immune checkpoint pathway that cancer cells exploit to evade immune surveillance. The binding of PD-L1 on tumor cells to the PD-1 receptor on activated T cells delivers an inhibitory signal, suppressing T-cell proliferation, cytokine release, and cytotoxic activity.

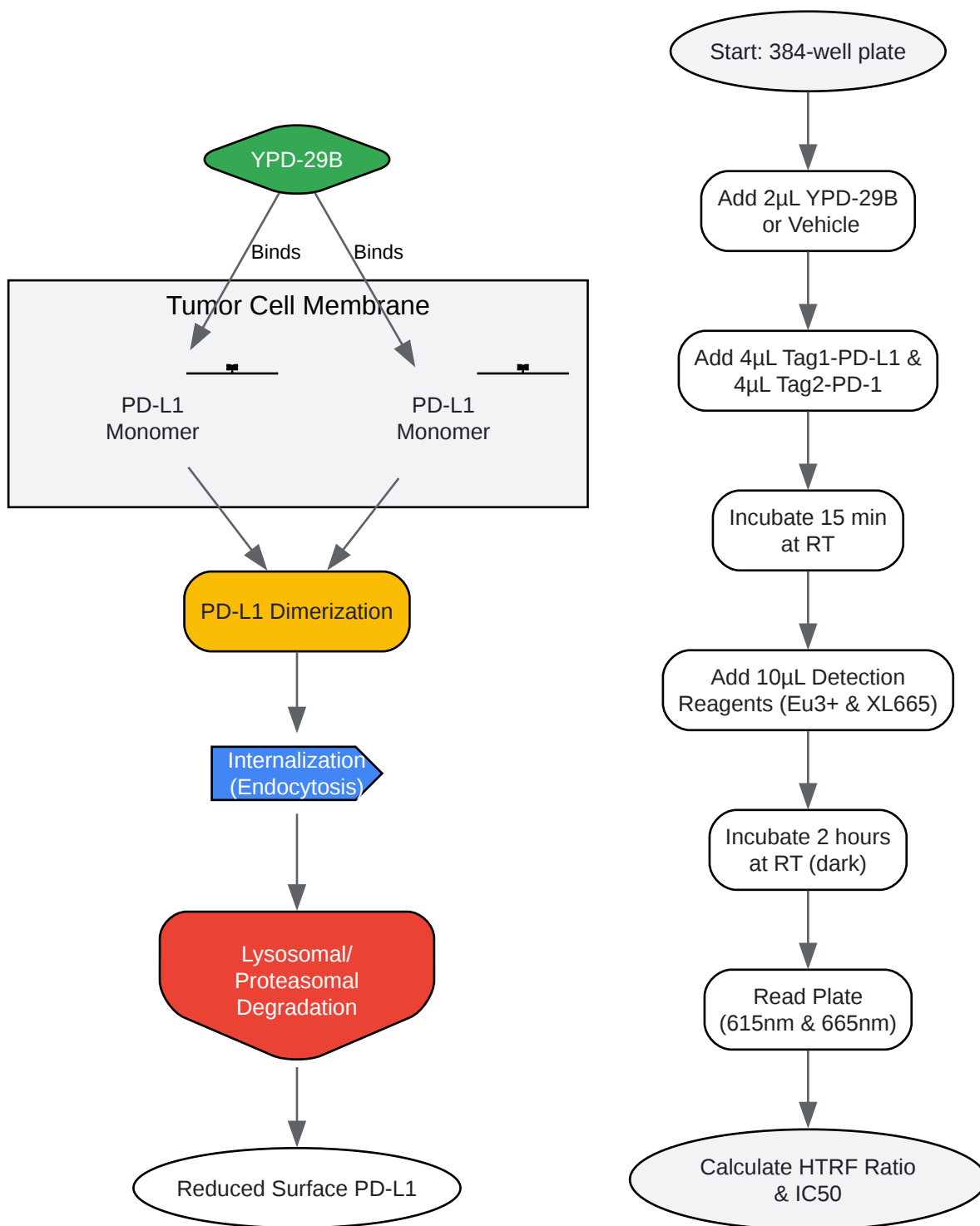
YPD-29B functions by directly targeting and binding to human PD-L1, effectively blocking its interaction with the PD-1 receptor.[1][3] Unlike passive blockade, the binding of YPD-29B to

PD-L1 induces the dimerization, internalization, and subsequent degradation of the PD-L1 protein.[1][2][3] This dual mechanism not only prevents the immunosuppressive signal but also removes the ligand from the cancer cell surface, leading to a robust reactivation of T lymphocytes and restoration of the anti-tumor immune response.[3][5]

Signaling Pathway and Inhibitor Action

The following diagram illustrates the PD-1/PD-L1 signaling pathway and the mechanism of its disruption by YPD-29B.





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- [3. YPD-30, a prodrug of YPD-29B, is an oral small-molecule inhibitor targeting PD-L1 for the treatment of human cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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- [5. Discovery of bromobenzyl phenyl ether derivative YPD-29B: a novel pre-clinical compound targeting the programmed cell death-1/programmed cell death-ligand 1 \(PD-1/PD-L1\) interaction - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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